

Application Notes and Protocols for TERT Activator Administration in Mouse Models

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Compound of Interest

Compound Name: *TERT activator-2*

Cat. No.: *B15584753*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the administration of TERT activators in mouse models, focusing on two prominent examples: the small molecule TERT Activator Compound (TAC) and the natural product-derived TA-65. Additionally, a gene therapy approach using an adeno-associated virus vector to express TERT (AAV9-mTERT) is detailed. This document offers detailed experimental protocols, summarizes quantitative outcomes, and visualizes the key signaling pathways involved.

Introduction

Telomerase reverse transcriptase (TERT) is the catalytic subunit of the enzyme telomerase, which plays a crucial role in maintaining telomere length and cellular immortality.^[1] Activation of TERT has emerged as a potential therapeutic strategy to counteract age-related cellular decline and associated diseases. These protocols are designed to guide researchers in the in vivo administration of TERT activators in mouse models to study their effects on aging, tissue regeneration, and various physiological functions.

TERT Activator Compounds

TERT Activator Compound (TAC)

TAC is a small molecule that activates TERT transcription, leading to the restoration of physiological TERT levels.^[1] It has been shown to mitigate hallmarks of aging in preclinical mouse models.^{[1][2]}

Mechanism of Action: TAC upregulates TERT transcription through the MEK/ERK/AP-1 signaling cascade.^{[3][4]} This leads to telomere synthesis, a reduction in cellular senescence and inflammation, and epigenetic silencing of the p16INK4a gene.^[3]

Experimental Protocol: Intraperitoneal (IP) Administration of TAC

This protocol is based on studies in aged C57BL/6 mice.^[3]

Materials:

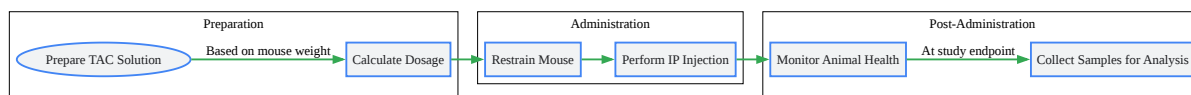
- TERT Activator Compound (TAC)
- Vehicle for dissolution (e.g., DMSO, PEG300, Tween 80, Saline)
- Sterile syringes and needles (e.g., 27-gauge)
- Aged C57BL/6 mice (e.g., 26-27 months old)^[3]
- Appropriate animal handling and restraint equipment

Procedure:

- Preparation of TAC Solution:
 - Due to its lipophilic nature, TAC requires a suitable vehicle for solubilization for in vivo use. A common vehicle for such compounds is a mixture of DMSO, PEG300, Tween 80, and saline. For example, a formulation could be 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.
 - Prepare the TAC solution to the desired concentration for injection. The final concentration should be calculated based on the required dosage and the injection volume.

- Ensure the solution is sterile-filtered before administration.
- Animal Handling and Dosage Calculation:
 - Weigh each mouse accurately to determine the correct dose.
 - A typical treatment regimen involves daily administration for an extended period, such as six months.^{[1][3]}
- Intraperitoneal Injection:
 - Properly restrain the mouse.
 - Locate the injection site in the lower abdominal quadrant, avoiding the midline to prevent damage to internal organs.
 - Insert the needle at a shallow angle (approximately 15-20 degrees).
 - Gently inject the calculated volume of the TAC solution.
 - Monitor the mice for any adverse reactions post-injection.

Experimental Workflow for TAC Administration



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Caption: Experimental workflow for TAC administration in mice.

TA-65

TA-65 is a small-molecule telomerase activator purified from the root of *Astragalus membranaceus*.^[5] It has been shown to increase telomerase activity and elongate short telomeres.^{[5][6]}

Mechanism of Action: TA-65 upregulates the expression of TERT, leading to telomerase-dependent elongation of short telomeres.^{[6][7]}

Experimental Protocol: Oral Administration of TA-65 in Diet

This protocol is based on studies in adult and old female mice.^{[6][7]}

Materials:

- TA-65 compound
- Standard mouse chow
- Food binder (e.g., fruit mash)
- Appropriate animal housing and caging

Procedure:

- Preparation of TA-65 Enriched Diet:
 - Calculate the total amount of TA-65 needed based on the number of mice, dosage, and duration of the study. A typical dosage is 25 mg/kg body weight per day.^[7]
 - Thoroughly mix the calculated amount of TA-65 with a palatable food binder, such as fruit mash.
 - Incorporate the TA-65 mixture into the standard mouse chow. Ensure a homogenous distribution of the compound within the feed.
 - Prepare a control diet without TA-65 using the same procedure.
- Animal Acclimation and Treatment:

- House the mice in appropriate caging and allow them to acclimate to the facility.
- Provide the TA-65 enriched diet or the control diet ad libitum.
- A typical treatment duration is 4 months.[8]
- Monitoring and Data Collection:
 - Monitor food consumption to ensure proper dosing.
 - Monitor the health and weight of the mice regularly.
 - At the end of the study, collect tissues for analysis of TERT expression, telomere length, and other relevant biomarkers.

Gene Therapy Approach

AAV9-mTERT

This approach utilizes an adeno-associated virus serotype 9 (AAV9) vector to deliver the mouse TERT (mTERT) gene, leading to systemic TERT expression.[9][10]

Mechanism of Action: The AAV9 vector transduces various tissues, including the heart, liver, muscle, and brain, leading to the expression of the mTERT transgene and subsequent telomerase activity.[9][10]

Experimental Protocol: Intravenous (IV) Administration of AAV9-mTERT

This protocol is based on studies in adult and old mice.[9][11]

Materials:

- AAV9-mTERT viral vector
- Control AAV9 vector (e.g., AAV9-eGFP)
- Sterile saline or phosphate-buffered saline (PBS)
- Sterile syringes and needles (e.g., 30-gauge)

- Adult or old mice (e.g., 1-year-old and 2-year-old)[[11](#)]
- Appropriate animal handling and restraint equipment

Procedure:

- Vector Preparation and Dosage:
 - Thaw the AAV9-mTERT and control vectors on ice.
 - Dilute the vectors to the final desired concentration in sterile saline or PBS. A typical dose is 2×10^{12} viral genomes (vg) per mouse.[[9](#)][[12](#)]
 - The final injection volume is typically around 100-200 μ L.
- Animal Handling and Injection:
 - Properly restrain the mouse, often using a specialized restraining device that allows access to the tail.
 - Warm the tail gently with a heat lamp or warm water to dilate the lateral tail veins.
 - Disinfect the tail with an alcohol swab.
- Tail Vein Injection:
 - Identify one of the lateral tail veins.
 - Insert the needle, bevel up, into the vein at a shallow angle.
 - Slowly inject the viral vector solution. Successful injection is often indicated by the clearing of the vein.
 - Withdraw the needle and apply gentle pressure to the injection site to prevent bleeding.
- Post-Injection Monitoring:
 - Return the mouse to its cage and monitor for any immediate adverse effects.

- Continue to monitor the health of the mice throughout the duration of the study.

Quantitative Data Summary

The following tables summarize the quantitative effects of TERT activator administration in mouse models based on available literature.

Table 1: Effects of TERT Activator Compound (TAC) in Aged Mice

Parameter	Observation	Mouse Model	Duration	Reference
Cognitive Function	Improved performance in cognitive tests	Aged preclinical models	6 months	[1] [2]
Neuromuscular Function	Improved coordination, grip strength, and speed	Aged preclinical models	6 months	[1] [2]
Neurogenesis	Increased new neuron formation in the hippocampus	Aged preclinical models	6 months	[1]
Inflammation	Significantly reduced inflammatory markers (inflammaging)	Aged preclinical models	6 months	[1]
Cellular Senescence	Elimination of senescent cells via p16 repression	Aged preclinical models	6 months	[1]
Telomere Synthesis	Increased telomere synthesis in human cell lines	Human cell lines	N/A	[1]
TERT mRNA	Doubled TERT mRNA within hours in human fibroblasts	Human fibroblasts	Hours	[3]
Serum IL-1 β and IL-6	Fell by more than 60%	Aged C57BL/6 mice	6 months	[3]

Telomere Length	Telomere restriction fragments lengthened 8-12%	Aged C57BL/6 mice	6 months	[3]
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Table 2: Effects of TA-65 in Mice

Parameter	Observation	Mouse Model	Duration	Reference
mTERT mRNA Levels (Liver)	~10-fold increase	2-year-old female mice	3 months	[6]
Average Telomere Length	Increased from 37.87 Kb to 42.68 Kb (in vitro)	G3 Terc+/- MEFs	5 days	[6]
Short Telomeres	Decreased percentage of short telomeres	Adult and old female mice	3 months	[6]
Glucose Tolerance	Improved glucose tolerance	1-year-old female mice	4 months	[6]
Bone Density	Improved bone density	2-year-old female mice	At time of death	[6][13]
Skin Fitness	Improved skin fitness	Female mice	N/A	[5][7]
Cancer Incidence	No significant increase	Female mice	N/A	[5][7]

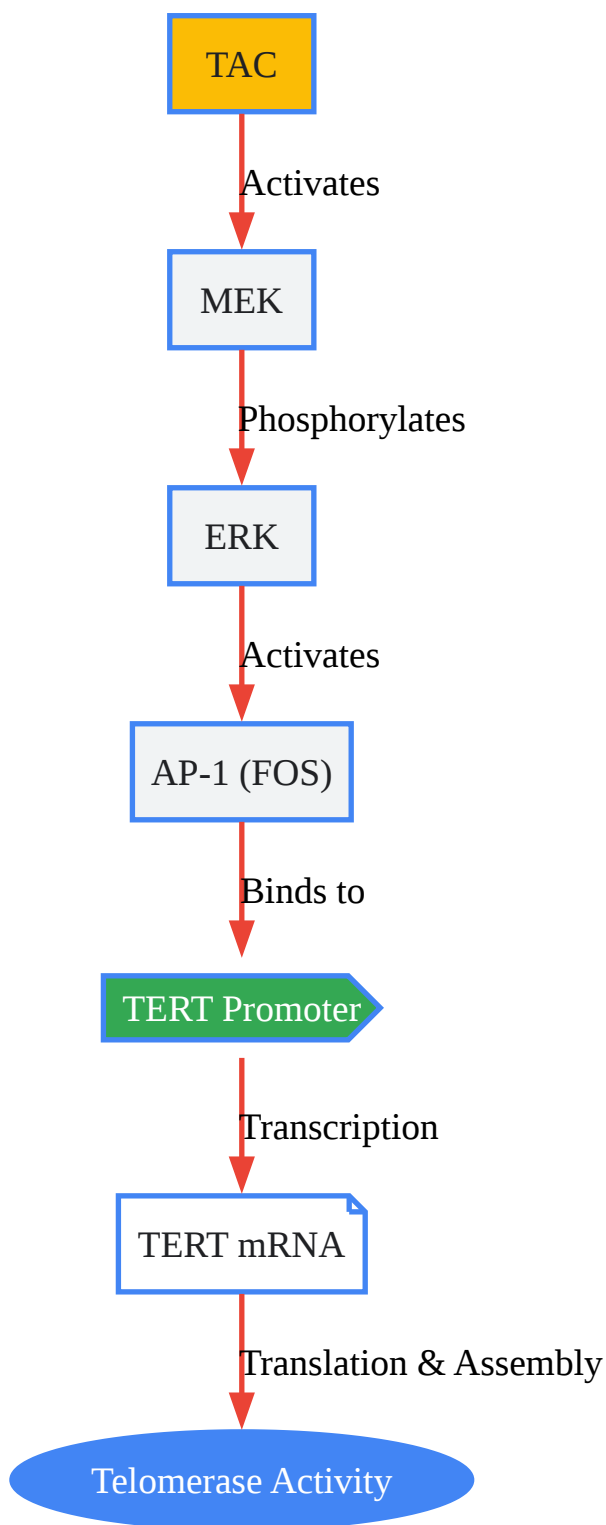
Table 3: Effects of AAV9-mTERT Gene Therapy in Mice

Parameter	Observation	Mouse Model	Age at Treatment	Reference
Median Lifespan	24% increase	Wild-type mice	1 year	[11] [14]
Median Lifespan	13% increase	Wild-type mice	2 years	[11] [14]
Insulin Sensitivity	Improved	1 and 2-year-old mice	N/A	[10]
Osteoporosis	Delayed	1 and 2-year-old mice	N/A	[10]
Neuromuscular Coordination	Improved	1 and 2-year-old mice	N/A	[10]
Short Telomeres	Significant decrease in the percentage of short telomeres	1 and 2-year-old mice	1 month post-treatment	[10]
Cancer Incidence	No increase compared to controls	Wild-type mice	N/A	[11]

Signaling Pathways

MEK/ERK/AP-1 Signaling Pathway in TERT Activation by TAC

The TERT activator compound (TAC) stimulates the transcription of the TERT gene by activating the MEK/ERK signaling pathway, which in turn activates the transcription factor AP-1 (a complex including FOS). AP-1 then binds to the TERT promoter, initiating transcription.

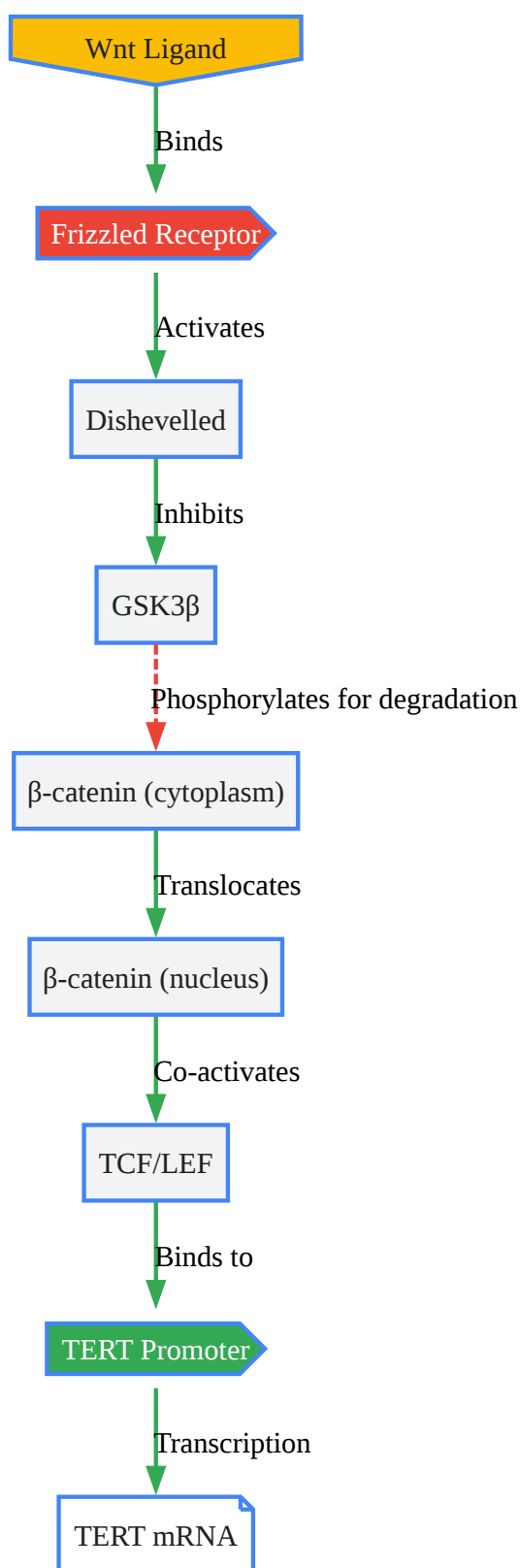


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Caption: TAC activates TERT transcription via the MEK/ERK/AP-1 pathway.

Wnt/ β -catenin Signaling Pathway and TERT Regulation

The Wnt/ β -catenin signaling pathway is also known to regulate TERT expression. In the canonical pathway, Wnt ligands bind to Frizzled receptors, leading to the stabilization and nuclear translocation of β -catenin. In the nucleus, β -catenin acts as a co-activator for TCF/LEF transcription factors, which can then activate the transcription of target genes, including TERT.



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Caption: Wnt/β-catenin signaling pathway leading to TERT transcription.

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References

- 1. scispace.com [scispace.com]
- 2. Activating molecular target reverses multiple hallmarks of aging | MD Anderson Cancer Center [mdanderson.org]
- 3. A promising new TERT activator: unraveling the molecular mechanisms behind its natural aging mitigation | EurekAlert! [eurekalert.org]
- 4. epigenie.com [epigenie.com]
- 5. The telomerase activator TA-65 elongates short telomeres and increases health span of adult/old mice without increasing cancer incidence - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The telomerase activator TA-65 elongates short telomeres and increases health span of adult/old mice without increasing cancer incidence - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Telomerase gene therapy ameliorates the effects of neurodegeneration associated to short telomeres in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Telomerase gene therapy in adult and old mice delays aging and increases longevity without increasing cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 10. d-nb.info [d-nb.info]
- 11. discovery.researcher.life [discovery.researcher.life]
- 12. AAV9-mediated telomerase activation does not accelerate tumorigenesis in the context of oncogenic K-Ras-induced lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 13. alzdiscovery.org [alzdiscovery.org]
- 14. scitechdaily.com [scitechdaily.com]
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